

# 4-(p-Nitrophenylazo)-1-naphthol physical characteristics

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(p-Nitrophenylazo)-1-naphthol

Cat. No.: B213142

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An In-depth Technical Guide on the Physical Characteristics of 4-(p-Nitrophenylazo)-1-naphthol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical characteristics of 4-(p-Nitrophenylazo)-1-naphthol, an azo dye also known by synonyms such as Magneson II. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and visualizations to support their work with this compound.

## Chemical Identity and Structure

4-(p-Nitrophenylazo)-1-naphthol is an aromatic azo compound characterized by a nitrophenyl group linked to a naphthol moiety through a diazo bridge. Its chemical structure is fundamental to its properties as a dye and a reagent.

Molecular Structure:

Caption: Chemical structure of 4-(p-Nitrophenylazo)-1-naphthol.

## Physical and Chemical Properties

The following tables summarize the key physical and chemical properties of 4-(p-Nitrophenylazo)-1-naphthol.

Table 1: General Properties

Property	Value	Reference
Molecular Formula	<chem>C16H11N3O3</chem>	<a href="#">[1]</a>
Molecular Weight	293.28 g/mol	<a href="#">[1]</a>
Appearance	Orange to red crystalline powder	
CAS Number	5290-62-0	<a href="#">[1]</a>

Table 2: Physical Characteristics

Property	Value	Reference
Melting Point	180-185 °C	
270 °C (decomposes)	<a href="#">[1]</a> <a href="#">[2]</a>	
277-280 °C (decomposes)	<a href="#">[3]</a>	
Boiling Point	435.13 °C (rough estimate)	<a href="#">[2]</a>
Density	1.35 g/cm³	
1.2211 g/cm³ (rough estimate)	<a href="#">[1]</a>	

Table 3: Solubility Data

Solvent	Solubility	Reference
Water	Practically insoluble	[4]
Ethanol	Soluble	
Acetone	Soluble	
Organic Solvents	Soluble	
Alkaline Solution	Easily soluble (blue-purple color)	[1]

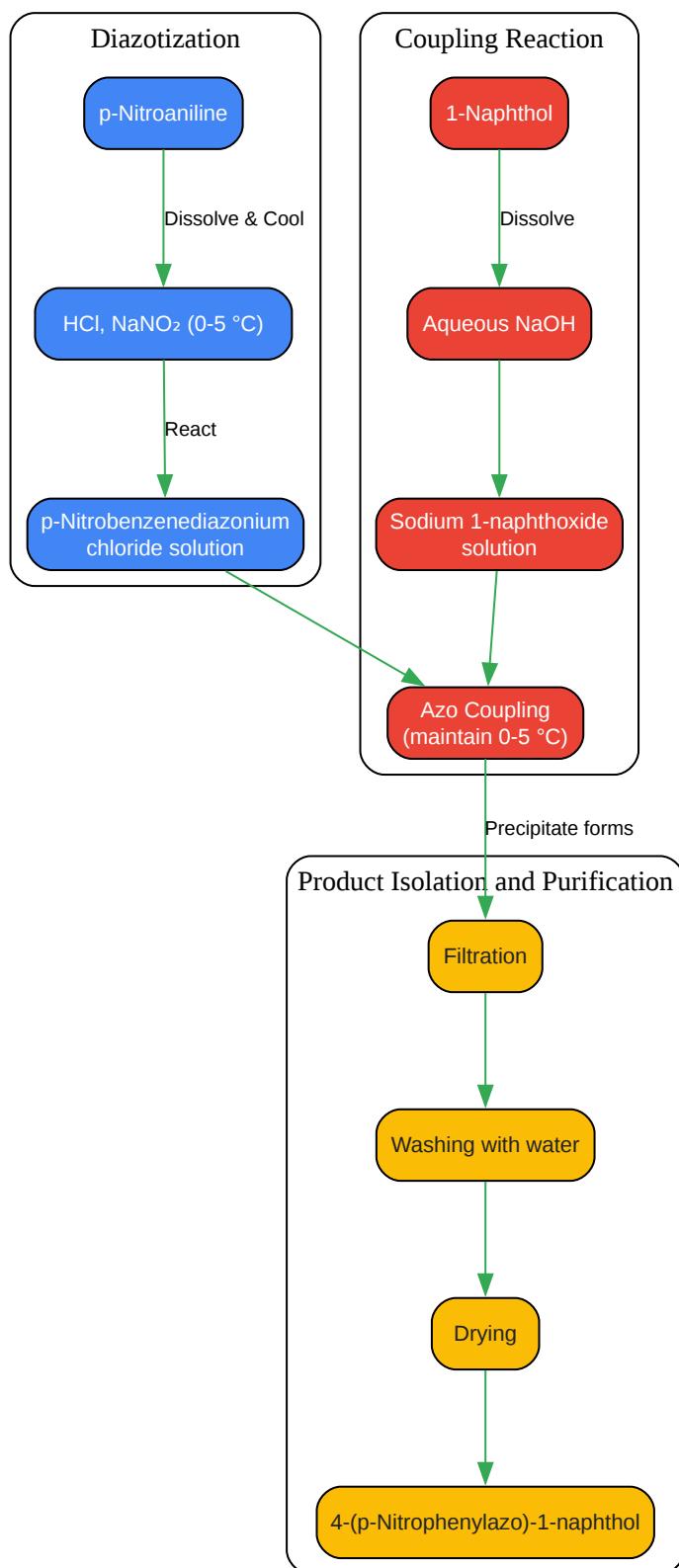
## Experimental Protocols

This section provides detailed methodologies for the synthesis of 4-(p-Nitrophenylazo)-1-naphthol and the determination of its key physical properties.

### Synthesis of 4-(p-Nitrophenylazo)-1-naphthol

The synthesis of 4-(p-Nitrophenylazo)-1-naphthol is typically achieved through an azo coupling reaction. This involves two main stages: the diazotization of p-nitroaniline and the subsequent coupling with 1-naphthol.

Experimental Workflow:

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Caption: Synthesis workflow for 4-(p-Nitrophenylazo)-1-naphthol.

**Detailed Protocol:**

- **Diazotization of p-Nitroaniline:**
  - In a beaker, dissolve p-nitroaniline in dilute hydrochloric acid.
  - Cool the solution to 0-5 °C in an ice bath.
  - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise while maintaining the temperature between 0-5 °C and stirring continuously. The formation of the diazonium salt is indicated by a clear solution.
- **Preparation of the Coupling Solution:**
  - In a separate beaker, dissolve 1-naphthol in an aqueous solution of sodium hydroxide.
  - Cool this solution to 0-5 °C in an ice bath.
- **Azo Coupling:**
  - Slowly add the cold diazonium salt solution to the cold 1-naphthol solution with vigorous stirring.
  - A brightly colored precipitate of 4-(p-Nitrophenylazo)-1-naphthol will form immediately.
  - Continue stirring the mixture in the ice bath for about 30 minutes to ensure the completion of the reaction.
- **Isolation and Purification:**
  - Collect the precipitate by vacuum filtration.
  - Wash the solid product with cold water to remove any unreacted salts and other water-soluble impurities.
  - The crude product can be purified by recrystallization from a suitable solvent, such as ethanol or glacial acetic acid.

- Dry the purified product in a desiccator or a vacuum oven at a low temperature.

## Determination of Melting Point

The melting point of a crystalline solid is a crucial indicator of its purity.

Methodology:

- Sample Preparation: A small amount of the finely powdered, dry sample is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus: A calibrated melting point apparatus (e.g., Thiele tube or a digital melting point apparatus) is used.
- Procedure:
  - The capillary tube is placed in the heating block of the apparatus.
  - The sample is heated at a steady and slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
  - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
  - The temperature at which the entire solid has melted into a clear liquid is recorded as the end of the melting range.
  - For a pure compound, the melting range should be narrow (typically 0.5-2 °C).

## Determination of Solubility

Solubility is determined by finding the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.

Methodology:

- Apparatus: A constant temperature water bath, flasks with stoppers, and a magnetic stirrer are required.

- Procedure:
  - An excess amount of 4-(p-Nitrophenylazo)-1-naphthol is added to a known volume of the solvent in a flask.
  - The flask is sealed and placed in a constant temperature bath.
  - The mixture is stirred for a sufficient time (e.g., 24-48 hours) to ensure that equilibrium is reached.
  - After reaching equilibrium, the stirring is stopped, and the undissolved solid is allowed to settle.
  - A sample of the supernatant saturated solution is carefully withdrawn.
  - The concentration of the dissolved compound in the sample is determined using a suitable analytical technique, such as UV-Vis spectrophotometry, after appropriate dilution. A calibration curve should be prepared beforehand.

## Spectral Data

Spectroscopic techniques are essential for the structural elucidation and characterization of 4-(p-Nitrophenylazo)-1-naphthol.

### Expected Spectral Features:

- UV-Visible Spectroscopy: The UV-Vis spectrum is expected to show characteristic absorption bands in the visible region due to the extended  $\pi$ -conjugation of the azo dye system, which is responsible for its color. The position of the maximum absorption ( $\lambda_{\text{max}}$ ) can be influenced by the solvent polarity.
- Infrared (IR) Spectroscopy: The IR spectrum will provide information about the functional groups present in the molecule. Key expected peaks include:
  - A broad peak around  $3200\text{-}3500\text{ cm}^{-1}$  corresponding to the O-H stretching of the hydroxyl group.

- Strong peaks around  $1500\text{-}1600\text{ cm}^{-1}$  and  $1300\text{-}1400\text{ cm}^{-1}$  due to the N=N stretching of the azo group and C=C stretching of the aromatic rings.
- Characteristic strong peaks for the nitro group ( $\text{NO}_2$ ) around  $1530\text{-}1500\text{ cm}^{-1}$  (asymmetric stretching) and  $1350\text{-}1330\text{ cm}^{-1}$  (symmetric stretching).
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: The spectrum will show a complex pattern of signals in the aromatic region (typically 7-9 ppm) corresponding to the protons on the nitrophenyl and naphthol rings. The exact chemical shifts and coupling patterns can be used to confirm the substitution pattern.
  - $^{13}\text{C}$  NMR: The spectrum will display signals for all the carbon atoms in the molecule, providing information about the carbon skeleton.
- Mass Spectrometry: The mass spectrum will show the molecular ion peak ( $\text{M}^+$ ) corresponding to the molecular weight of the compound, which can confirm its elemental composition. Fragmentation patterns can provide further structural information. The National Institute of Standards and Technology (NIST) has reported mass spectrometry data for this compound.[5][6]

## Safety and Handling

4-(p-Nitrophenylazo)-1-naphthol should be handled with appropriate safety precautions in a laboratory setting. It is advisable to consult the Safety Data Sheet (SDS) before use. General safety measures include:

- Working in a well-ventilated area or under a fume hood.
- Wearing personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoiding inhalation of dust and contact with skin and eyes.
- Storing the compound in a cool, dry place away from incompatible materials such as strong oxidizing agents.[1]

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- To cite this document: BenchChem. [4-(p-Nitrophenylazo)-1-naphthol physical characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b213142#4-p-nitrophenylazo-1-naphthol-physical-characteristics\]](https://www.benchchem.com/product/b213142#4-p-nitrophenylazo-1-naphthol-physical-characteristics)

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